

An In-depth Technical Guide to the Signaling Pathways Modulated by Pentapeptide-31

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Compound of Interest

Compound Name: *Pentapeptide-31*

CAS No.: *1232137-75-5*

Cat. No.: *B612795*

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Abstract

Pentapeptide-31, a synthetic peptide comprised of alanine, glutamic acid, glycine, leucine, and serine, is a bioactive ingredient increasingly utilized in advanced skincare formulations for its purported anti-aging and skin rejuvenation properties.[1] Marketed under the trade name Survixyl IS™, this pentapeptide is designed to support the niche environment of epidermal stem cells, thereby optimizing the skin's natural self-renewal processes.[2][3][4] This technical guide provides a comprehensive overview of the currently understood signaling pathways modulated by **Pentapeptide-31**, based on its demonstrated effects on key cellular markers. It aims to furnish researchers, scientists, and drug development professionals with a detailed understanding of its molecular mechanisms, supported by available data and relevant experimental methodologies.

Core Mechanism of Action: The Stemness Recovery Complex

The primary mechanism attributed to **Pentapeptide-31** involves the modulation of a group of five key proteins collectively referred to as the "Stemness Recovery Complex."^[5] These markers are crucial for maintaining the viability and regenerative capacity of epidermal stem cells. In vitro and ex vivo studies suggest that **Pentapeptide-31** helps to boost the expression of each of these five markers. The components of the Stemness Recovery Complex and their fundamental roles are outlined below:

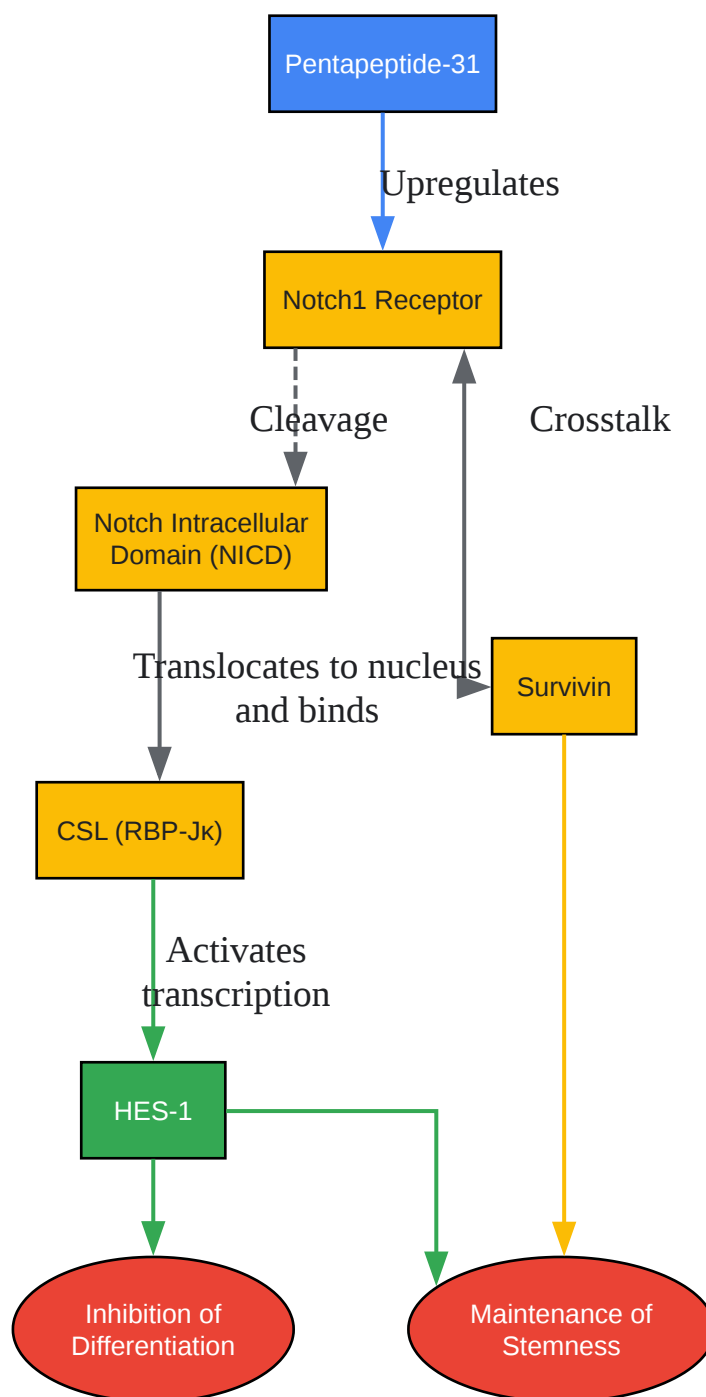
Marker	Function in Epidermal Stem Cells
Keratin 15 (KRT15)	A type I keratin expressed in the basal layer of complex epithelia, often used as a marker for epithelial stem cells. It plays a role in maintaining the progenitor cell state.
β1-Integrin	A transmembrane receptor crucial for cell adhesion to the extracellular matrix and for mediating signals that regulate cell proliferation, differentiation, and survival.
p63	A transcription factor belonging to the p53 family that acts as a master regulator of epidermal morphogenesis and is essential for the proliferative potential of keratinocytes.
Survivin	A member of the inhibitor of apoptosis protein (IAP) family that is involved in regulating cell division and protecting cells from apoptosis. It is highly expressed in keratinocyte stem cells.
Notch1	A transmembrane receptor that plays a critical role in cell fate decisions, including the maintenance of stem cells in an undifferentiated state and the regulation of epidermal differentiation.

Inferred Signaling Pathways Modulated by Pentapeptide-31

While direct studies detailing the upstream signaling cascades activated by **Pentapeptide-31** are limited in publicly available literature, its documented effects on the Stemness Recovery Complex markers allow for the inference of its influence on several key signaling pathways crucial for epidermal homeostasis.

Notch Signaling Pathway

The upregulation of Notch1 by **Pentapeptide-31** suggests a modulation of the Notch signaling pathway. This pathway is fundamental for maintaining the undifferentiated state of epidermal stem cells and regulating their subsequent differentiation. Activation of Notch1 is known to influence the expression of downstream target genes, such as HES-1, which in turn regulate keratinocyte proliferation and differentiation. Furthermore, there is evidence of crosstalk between Notch1 and Survivin, where they cooperatively maintain stemness in human keratinocytes.



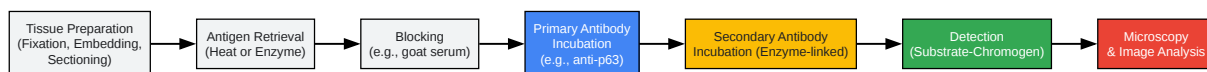
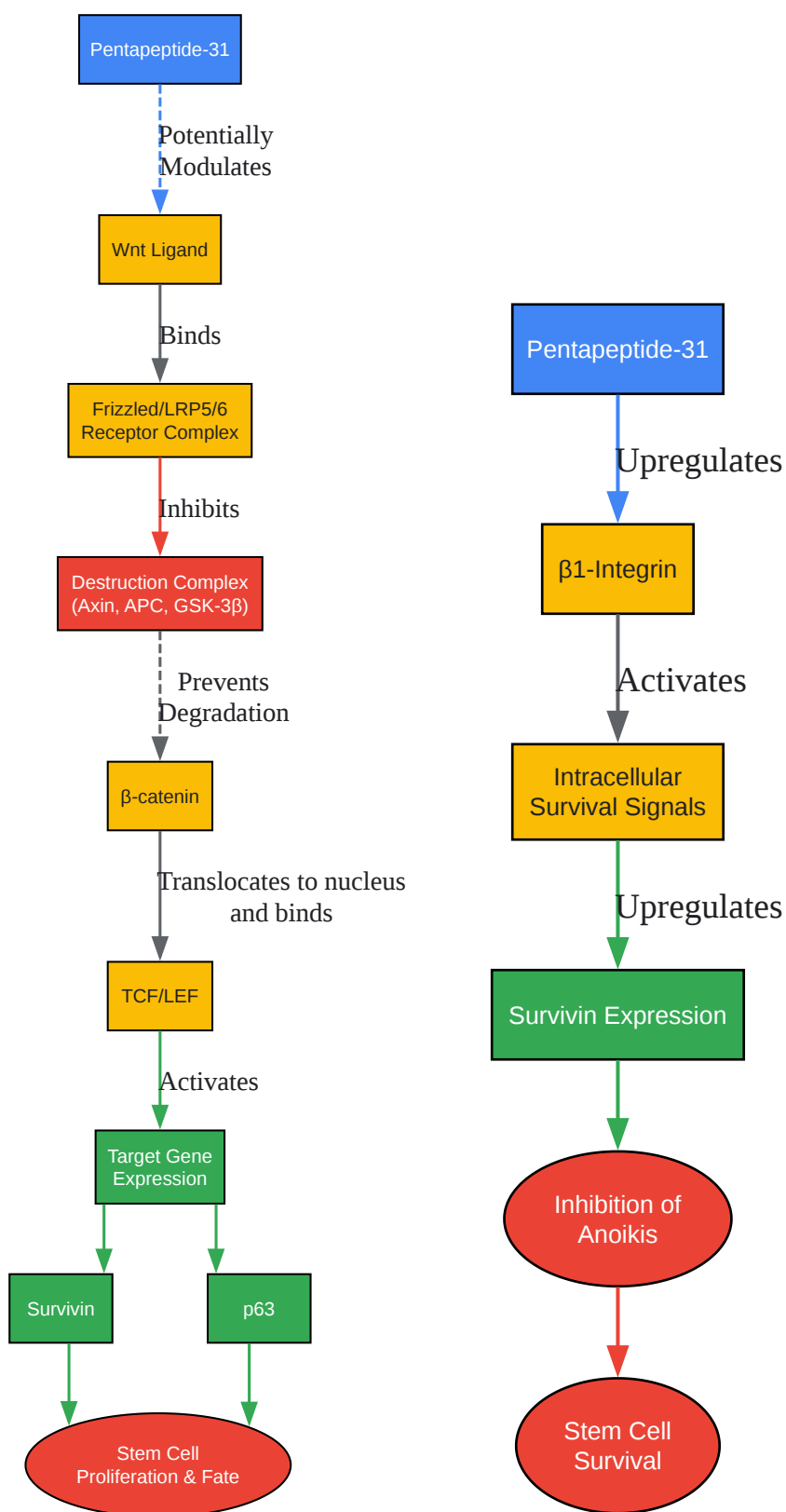
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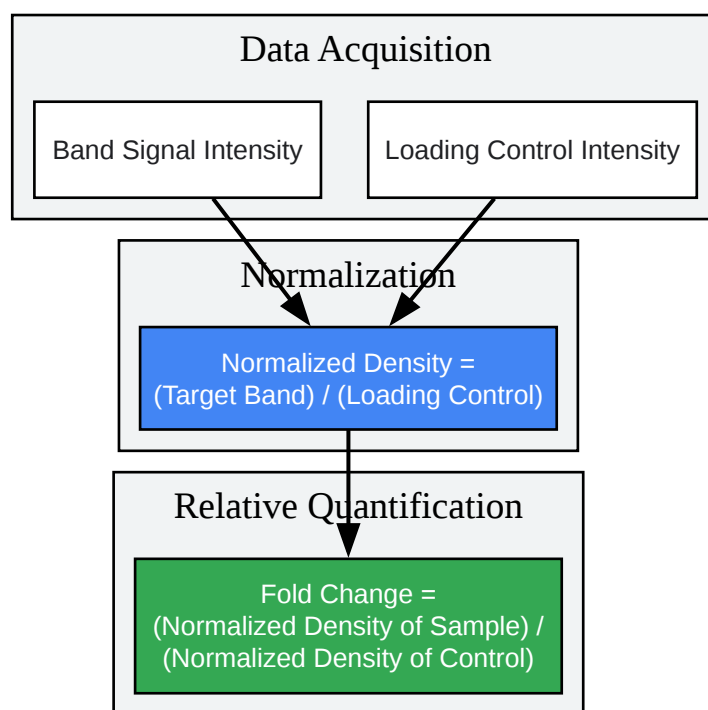
Figure 1: Inferred modulation of the Notch signaling pathway by **Pentapeptide-31**.

Wnt/ β -catenin Signaling Pathway

The influence of **Pentapeptide-31** on Survivin and p63 suggests a potential modulation of the Wnt/ β -catenin pathway. The expression of Survivin is regulated by the Wnt signaling pathway,

which is pivotal for stem cell maintenance. Similarly, p63 expression is influenced by Wnt signaling. Activation of the canonical Wnt pathway leads to the stabilization and nuclear translocation of β -catenin, which then acts as a transcriptional co-activator for genes involved in cell proliferation and fate decisions in epidermal stem cells.





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